

# Application Notes and Protocols: STK683963 in Organoid Models

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## Compound of Interest

Compound Name: STK683963

Cat. No.: B1682493

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## Introduction

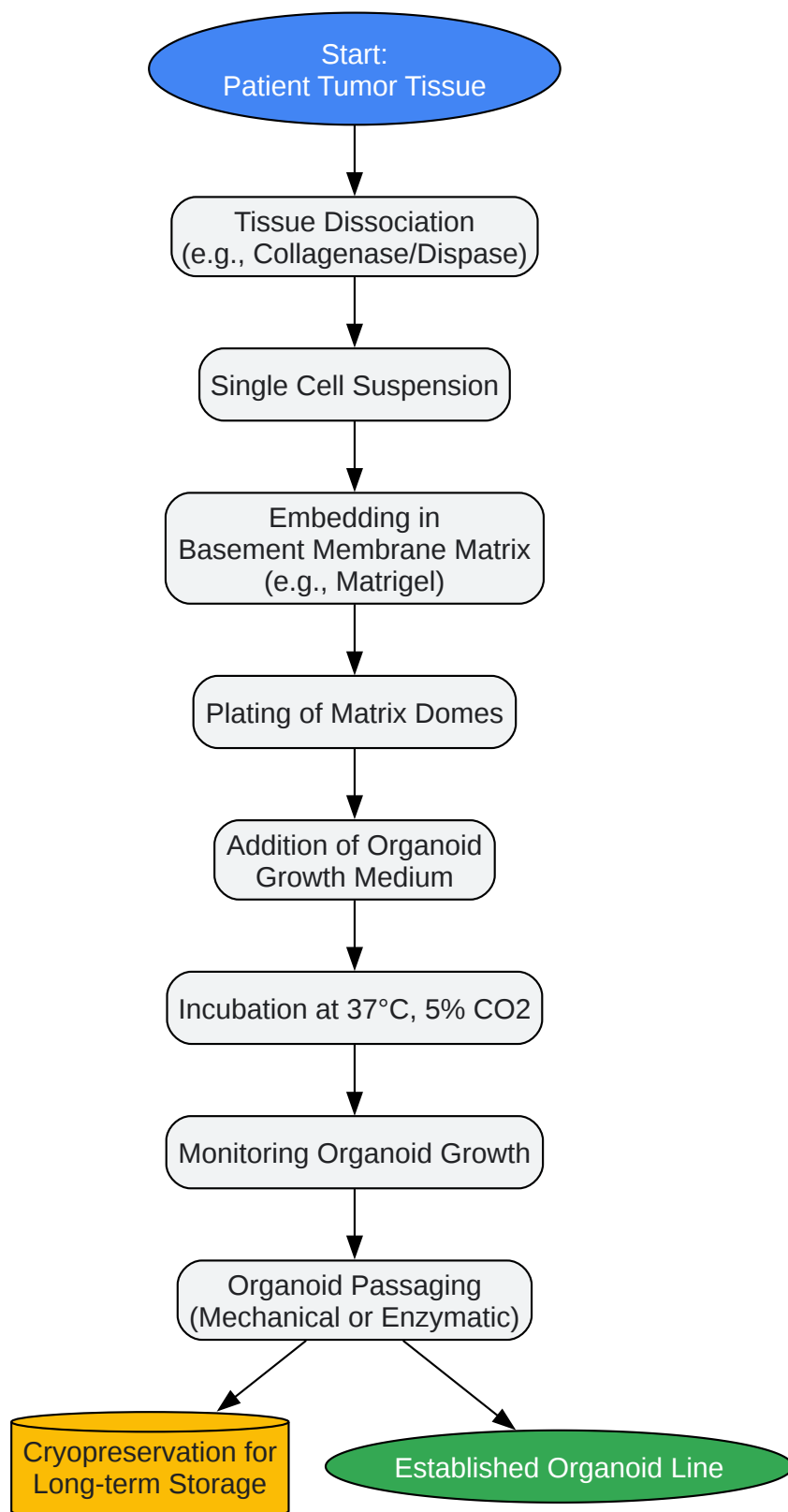
**STK683963** is a novel small molecule activator of Autophagy-related 4B (ATG4B), a cysteine protease that plays a crucial role in the cellular process of autophagy. Autophagy is a catabolic process involving the degradation of cellular components via lysosomes, which is essential for cellular homeostasis. Dysregulation of autophagy has been implicated in a variety of diseases, including cancer. In the context of cancer, autophagy can have a dual role, either promoting tumor cell survival or inducing cell death.

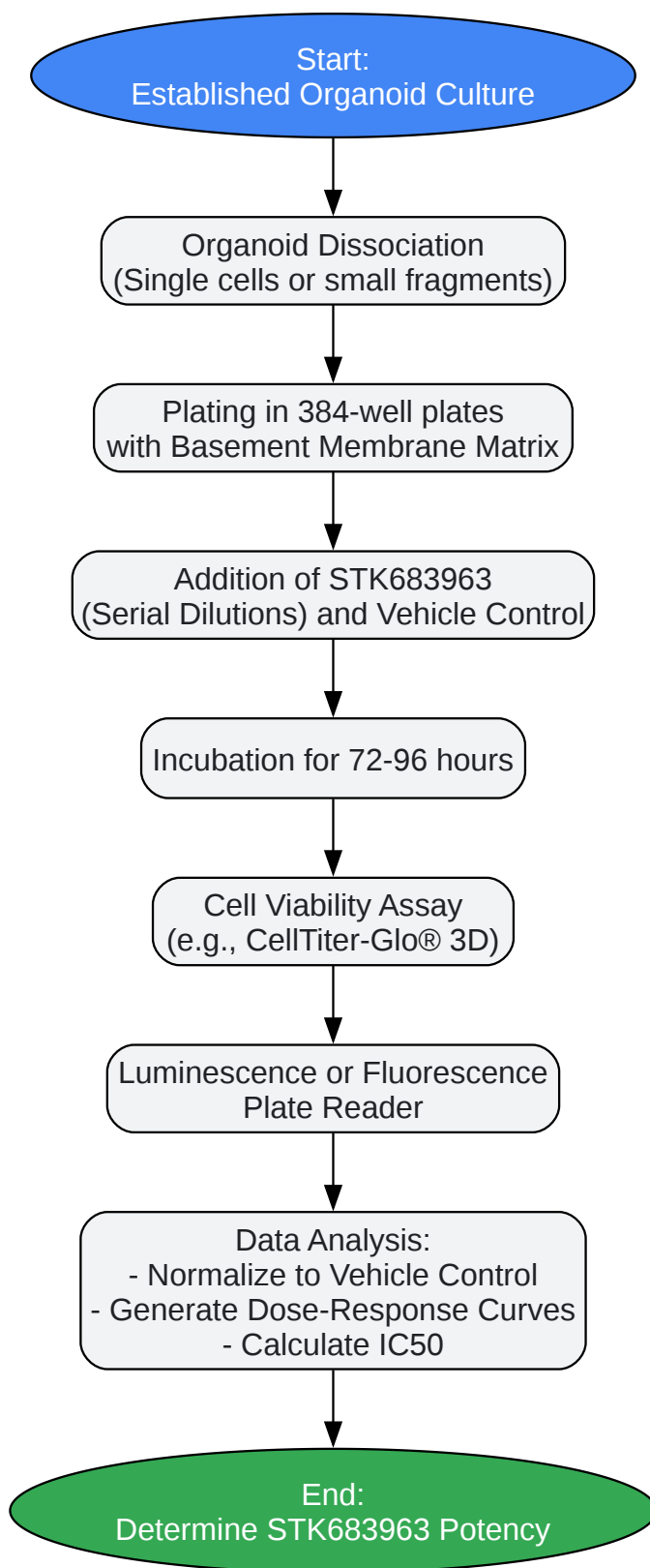
ATG4B is a key enzyme in the autophagy pathway, responsible for the proteolytic processing of microtubule-associated protein 1A/1B-light chain 3 (LC3) to its mature form (LC3-I) and the subsequent de-lipidation of LC3-phosphatidylethanolamine (LC3-II). The activity of ATG4B is therefore critical for autophagosome formation and maturation. **STK683963** has been identified as an enhancer of ATG4B activity, acting through a proposed redox-regulated mechanism.

Patient-derived organoids (PDOs) have emerged as powerful preclinical models that recapitulate the genetic and phenotypic heterogeneity of individual tumors. The use of **STK683963** in cancer organoid models presents a promising avenue for investigating the therapeutic potential of modulating autophagy in a patient-specific manner. These application notes provide a framework for utilizing **STK683963** in cancer organoid research, from initial viability screening to more detailed mechanistic studies.

## Mechanism of Action: The Role of **STK683963** in the Autophagy Pathway

**STK683963** enhances the proteolytic activity of ATG4B. This has a direct impact on the processing of pro-LC3 and the recycling of LC3 from the autophagosomal membrane, which are critical steps for sustained autophagic flux. The diagram below illustrates the central role of ATG4B in autophagy and the point of intervention for **STK683963**.





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